

A Technical Guide to the Physical and Chemical Properties of Strontium Chromate Powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Strontium chromate*

Cat. No.: *B1219968*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physical and chemical properties of **strontium chromate** (SrCrO_4), a compound of significant industrial importance, particularly as a corrosion inhibitor and pigment.^{[1][2][3][4]} Given its classification as a hazardous and carcinogenic substance, a thorough understanding of its characteristics is paramount for safe handling and for the development of safer alternatives.^{[3][5][6]} This guide consolidates key data, outlines relevant experimental protocols, and visualizes complex processes to support research and development activities.

General and Physicochemical Identifiers

Strontium chromate is an inorganic compound recognized by several names and identifiers crucial for regulatory and research purposes.^[1] It is a yellow crystalline powder known commercially as Strontium Yellow or Pigment Yellow 32.^{[2][4][7]}

Identifier	Value
Chemical Name	Strontium Chromate
CAS Number	7789-06-2 [1] [2]
Molecular Formula	SrCrO ₄ [7] [8]
Molecular Weight	203.61 g/mol [1] [2]
Synonyms	Strontium Yellow, Deep Lemon Yellow, C.I. Pigment Yellow 32 [1] [8] [9]
EINECS Number	232-142-6 [1]
RTECS Number	GB3240000 [10]

Physical Properties

Strontium chromate presents as a light yellow, odorless, crystalline powder or granular solid. [\[1\]](#)[\[7\]](#)[\[9\]](#)[\[11\]](#) It has poor tinting strength and low opacity compared to other pigments.[\[2\]](#)

Property	Value
Appearance	Light yellow powder or granular solid. [1] [2] [9]
Odor	Odorless. [1] [9]
Melting Point	Decomposes before melting, starting around 500 °C. [7] [10]
Density / Specific Gravity	3.89 - 3.90 g/cm ³ at 15 °C. [1] [9] [11]
Solubility	In Water:- 0.12 g/100 mL at 15 °C (poorly soluble). [1] [11] - 3 g/100 mL at 100 °C. [1] In Other Solvents:- Soluble in dilute acids (hydrochloric, nitric, acetic) and ammonia. [2] [7] [12] - Insoluble in alcohol. [12]
pH	8.5 (for aqueous solution). [1]
Crystal Structure	Monoclinic, monazite-type structure. [4]

Chemical Properties

The chemical behavior of **strontium chromate** is largely dictated by the hexavalent chromium (Cr^{6+}) ion, making it a strong oxidizing agent.[1][3]

Property	Value
Chemical Stability	Stable under normal storage conditions and temperatures.[8][13]
Reactivity	Strong oxidizing agent; can react with reducing agents to generate heat.[1][2] It is incompatible with flammable substances, organic materials, and metal powders.[14]
Reactivity with Acids	Dissolves readily in acids, which can generate dichromate or chromic acid depending on the pH.[12]
Decomposition Temperature	Decomposes at approximately 500 °C.[10] The presence of reducing agents can lower this temperature.
Hazardous Decomposition Products	Upon heating, it emits toxic chromium fumes.[1][3] Thermal decomposition can release strontium oxide and chromium oxides.[13][14][15]

Experimental Protocols and Workflows

Experimental Protocol: Synthesis of Strontium Chromate Powder

Strontium chromate is typically synthesized via a precipitation reaction.[1][5] This protocol describes a generalized method based on the reaction between an aqueous strontium salt and a sodium chromate solution.

Materials:

- Strontium chloride hexahydrate ($\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$)
- Sodium chromate (Na_2CrO_4)
- Deionized water
- Stir plate and magnetic stir bar
- Beakers
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

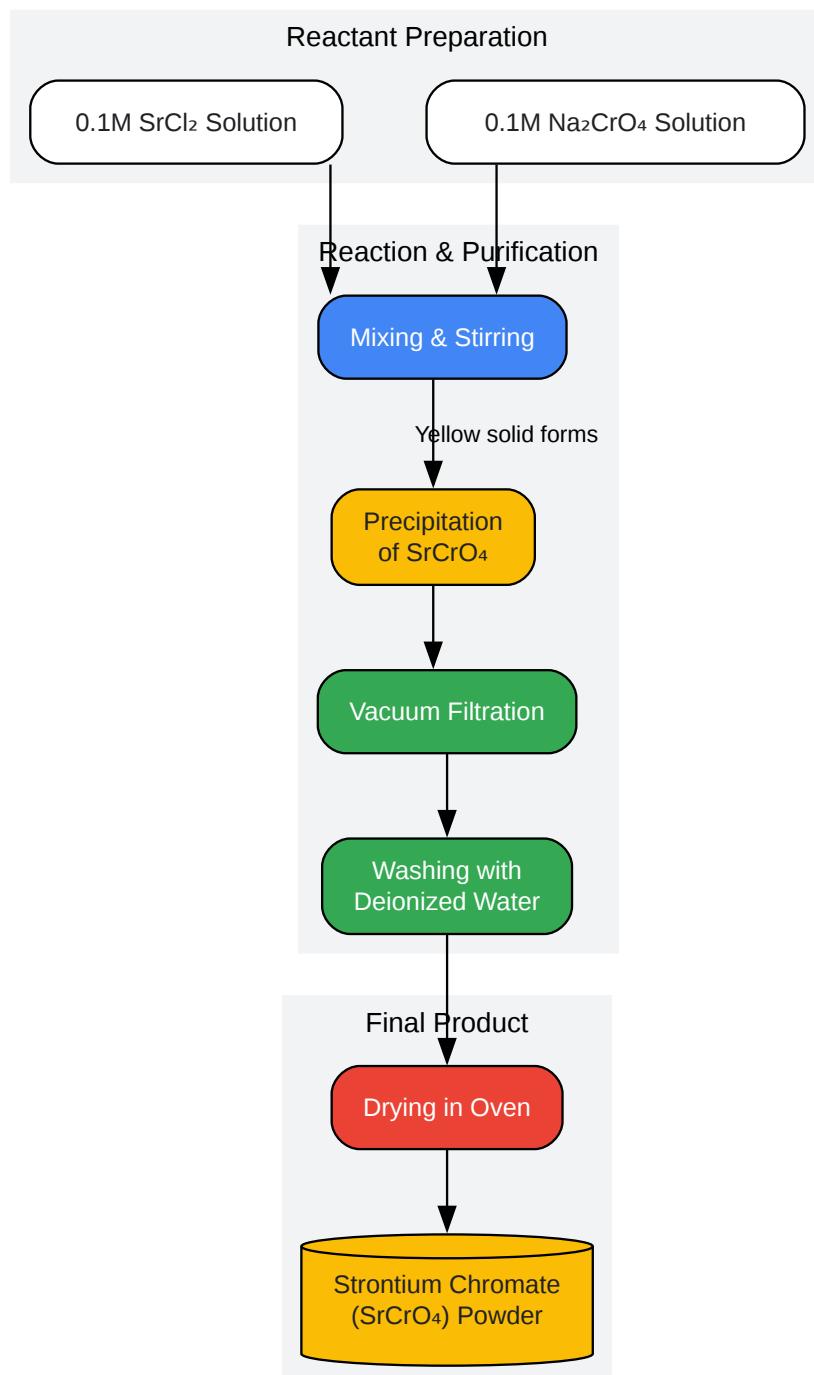
Methodology:

- Prepare Reactant Solutions:
 - Prepare a 0.1 M solution of strontium chloride by dissolving the appropriate amount of $\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$ in deionized water.
 - Prepare a 0.1 M solution of sodium chromate by dissolving Na_2CrO_4 in deionized water.
- Precipitation:
 - Place the strontium chloride solution in a beaker on a magnetic stir plate and begin stirring.
 - Slowly add the sodium chromate solution dropwise to the stirring strontium chloride solution.
 - A yellow precipitate of **strontium chromate** (SrCrO_4) will form immediately according to the reaction: $\text{SrCl}_2(\text{aq}) + \text{Na}_2\text{CrO}_4(\text{aq}) \rightarrow \text{SrCrO}_4(\text{s}) + 2\text{NaCl}(\text{aq})$.
- Isolation and Purification:
 - Continue stirring for 30 minutes to ensure the reaction goes to completion.
 - Separate the yellow precipitate from the solution via vacuum filtration.

- Wash the collected precipitate with deionized water multiple times to remove residual sodium chloride and other soluble impurities.
- Drying:
 - Transfer the washed **strontium chromate** powder to a drying dish.
 - Dry the powder in an oven at 80-100 °C until a constant weight is achieved.
 - The final product is a fine, yellow **strontium chromate** powder.

Synthesis Workflow

Diagram 1: Workflow for Strontium Chromate Synthesis

[Click to download full resolution via product page](#)Diagram 1: Workflow for **Strontium Chromate** Synthesis

Toxicological Properties and Biological Pathways

The primary toxicological concern with **strontium chromate** stems from its hexavalent chromium (Cr^{6+}) content, which is a known human carcinogen.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[16\]](#) The substance can be absorbed into the body through inhalation and ingestion.[\[11\]](#)[\[16\]](#)

Mechanism of Toxicity

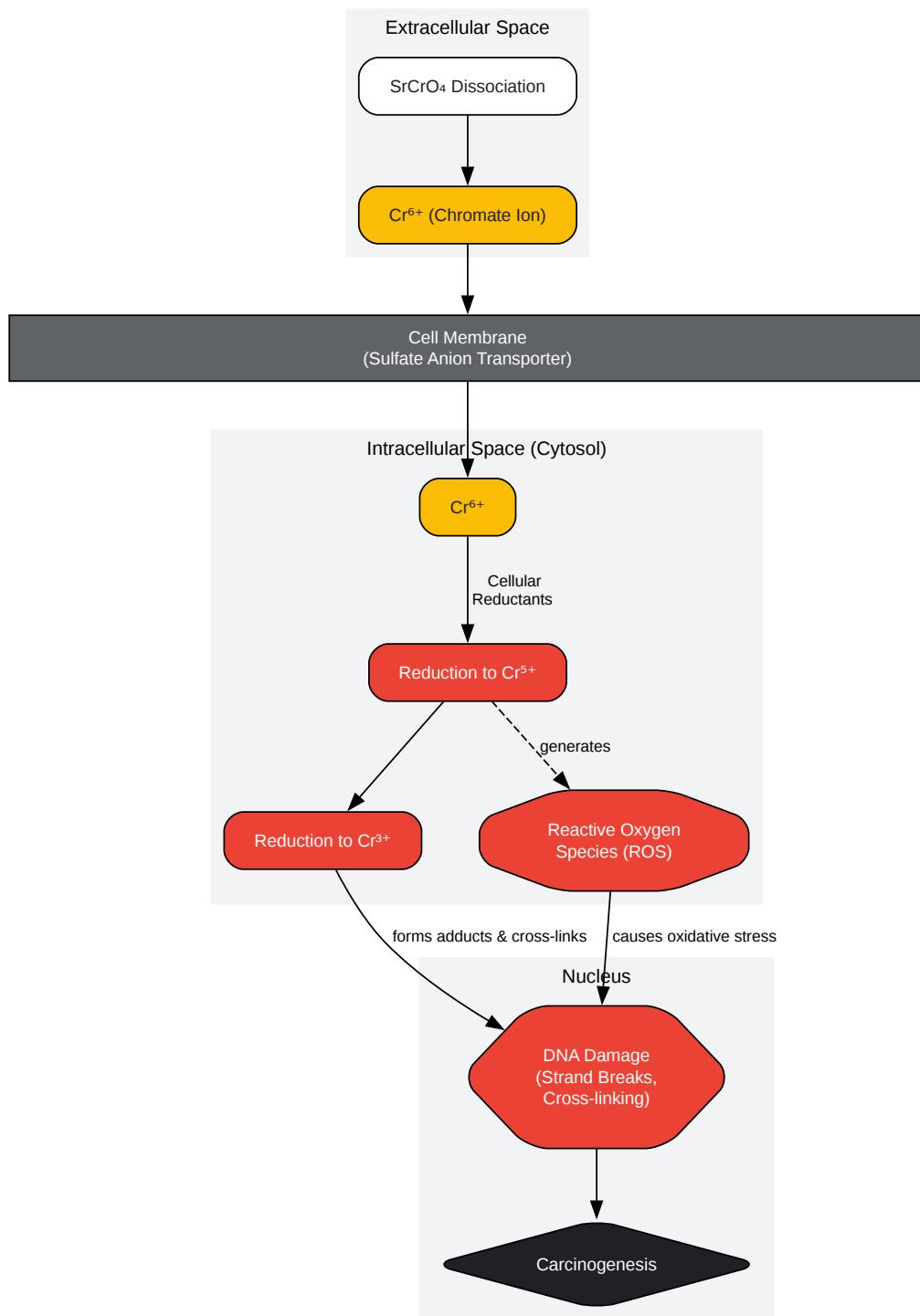
The carcinogenicity of hexavalent chromium is attributed to its ability to enter cells and subsequently generate genotoxic damage.

- **Cellular Uptake:** As the chromate anion (CrO_4^{2-}) is structurally similar to sulfate (SO_4^{2-}) and phosphate (PO_4^{3-}) anions, it is readily transported into cells via non-specific anion transport channels.
- **Intracellular Reduction:** Once inside the cell, Cr^{6+} undergoes a series of reduction reactions, first to the unstable pentavalent chromium (Cr^{5+}) and then to the more stable trivalent chromium (Cr^{3+}).
- **Generation of Reactive Oxygen Species (ROS):** This reduction process generates reactive oxygen species (ROS), including hydroxyl radicals, which can cause significant oxidative stress.
- **DNA Damage:** Both ROS and the chromium intermediates (Cr^{3+}) can directly damage DNA, leading to DNA strand breaks, DNA-protein crosslinks, and chromosomal aberrations. This genetic damage can disrupt normal cellular processes and initiate carcinogenesis.

Toxicity Data	Value
IARC Carcinogen Classification	Group 1 (Carcinogenic to humans). [5] [6]
NTP Carcinogen Classification	Known to be a human carcinogen. [6]
Acute Oral Toxicity (LD50)	811 - 3118 mg/kg (Rat). [6] [15] [17]
Primary Health Effects	Lung cancer, sinonasal cancer, respiratory tract irritation, skin sensitization, kidney and liver damage. [1] [16] [18]

Cellular Toxicity Pathway

Diagram 2: Cellular Toxicity Pathway of Hexavalent Chromium



[Click to download full resolution via product page](#)

Diagram 2: Cellular Toxicity Pathway of Hexavalent Chromium

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Strontium Chromate | SrCrO₄ | CID 24599 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Strontium chromate | 7789-06-2 [chemicalbook.com]
- 3. corrosionpedia.com [corrosionpedia.com]
- 4. Buy Strontium chromate | 7789-06-2 [smolecule.com]
- 5. Strontium chromate - Wikipedia [en.wikipedia.org]
- 6. oxfordlabchem.com [oxfordlabchem.com]
- 7. chembk.com [chembk.com]
- 8. manavchem.com [manavchem.com]
- 9. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 10. spectrumchemical.com [spectrumchemical.com]
- 11. ICSC 0957 - STRONTIUM CHROMATE [inchem.org]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. fishersci.nl [fishersci.nl]
- 14. americanelements.com [americanelements.com]
- 15. assets.thermofisher.cn [assets.thermofisher.cn]
- 16. ICSC 0957 - STRONTIUM CHROMATE [chemicalsafety.ilo.org]
- 17. fishersci.com [fishersci.com]
- 18. Strontium chromate - Hazardous Agents | Haz-Map [haz-map.com]
- To cite this document: BenchChem. [A Technical Guide to the Physical and Chemical Properties of Strontium Chromate Powder]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1219968#physical-and-chemical-properties-of-strontium-chromate-powder>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com